

1-Benzyl-4-(4-nitrophenyl)piperazine safety and handling guidelines

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Benzyl-4-(4-nitrophenyl)piperazine

Cat. No.: B098698

[Get Quote](#)

An In-Depth Technical Guide to the Safety and Handling of **1-Benzyl-4-(4-nitrophenyl)piperazine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **1-Benzyl-4-(4-nitrophenyl)piperazine**, a piperazine derivative of interest in scientific research. Due to the limited availability of a specific Safety Data Sheet (SDS) for this exact compound, this guide amalgamates data from SDS of structurally related compounds, including 1-(4-Nitrophenyl)piperazine and 1-Benzylpiperazine, alongside available supplier information.

Chemical and Physical Properties

A summary of the known physicochemical properties of **1-Benzyl-4-(4-nitrophenyl)piperazine** and its parent moieties is presented below. This information is crucial for safe handling, storage, and experimental design.

Property	1-Benzyl-4-(4-nitrophenyl)piperazine	1-(4-Nitrophenyl)piperazine	1-Benzylpiperazine
CAS Number	16155-08-1	6269-89-2	2759-28-6
Molecular Formula	C ₁₇ H ₁₉ N ₃ O ₂	C ₁₀ H ₁₃ N ₃ O ₂	C ₁₁ H ₁₆ N ₂
Molecular Weight	297.35 g/mol	207.23 g/mol	176.26 g/mol
Melting Point	112 °C[1]	130 - 134 °C	Not Available
Boiling Point	461.7±45.0 °C (Predicted)[1]	Not Available	Not Available
Density	1.224±0.06 g/cm ³ (Predicted)[1]	Not Available	Not Available
pKa	7.20±0.10 (Predicted) [1]	Not Available	Not Available
Appearance	Not Available	Yellow Powder/Solid	Not Available

Hazard Identification and Safety Precautions

Based on the GHS classifications of related compounds, **1-Benzyl-4-(4-nitrophenyl)piperazine** should be handled with care. The following hazards are anticipated:

- Harmful if swallowed
- Causes skin irritation
- Causes serious eye irritation
- May cause respiratory irritation

Precautionary Statements:

- Prevention:
 - Wash face, hands, and any exposed skin thoroughly after handling.

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Use only outdoors or in a well-ventilated area.
- Response:
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
 - If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
 - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
 - If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure laboratory safety.

- Handling:
 - Handle in accordance with good industrial hygiene and safety practices.
 - Ensure adequate ventilation.
 - Avoid contact with skin, eyes, and clothing.
 - Do not ingest.
- Storage:
 - Keep container tightly closed.

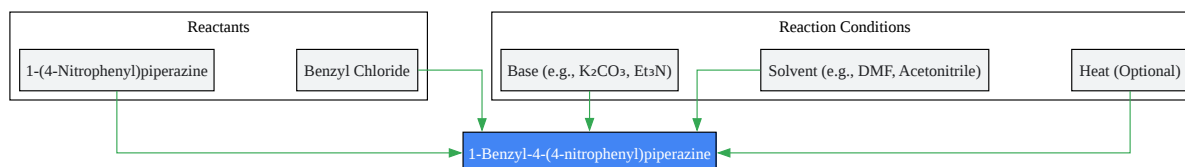
- Store in a dry, cool, and well-ventilated place.
- Store locked up.
- Incompatible materials include strong oxidizing agents and strong bases.

Experimental Protocols

While a specific, detailed synthesis protocol for **1-Benzyl-4-(4-nitrophenyl)piperazine** is not readily available in the searched literature, a general synthetic approach can be inferred from the synthesis of related compounds.

General Synthesis Approach:

A plausible synthetic route involves the N-alkylation of 1-(4-nitrophenyl)piperazine with benzyl chloride. This reaction is a standard method for the synthesis of N-substituted piperazines.



[Click to download full resolution via product page](#)

General Synthetic Workflow for **1-Benzyl-4-(4-nitrophenyl)piperazine**.

Purification:

Purification of the final product would typically involve standard laboratory techniques such as:

- Extraction: To remove water-soluble impurities.

- Column Chromatography: Using silica gel and an appropriate solvent system (e.g., a mixture of hexane and ethyl acetate) to isolate the desired compound.
- Recrystallization: To obtain a highly pure solid product.

Characterization:

The structure and purity of the synthesized **1-Benzyl-4-(4-nitrophenyl)piperazine** would be confirmed using analytical techniques such as:

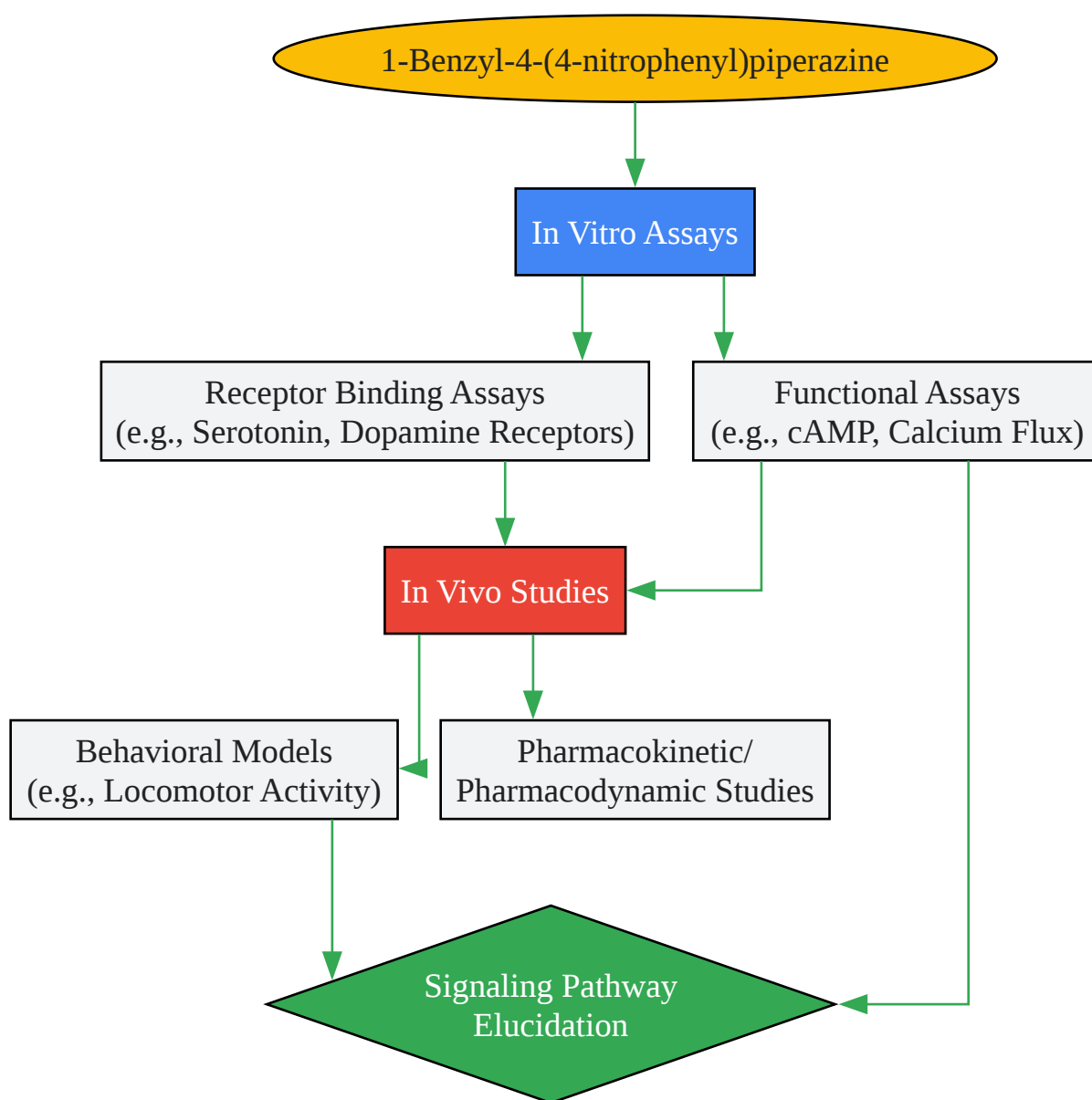
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Infrared (IR) Spectroscopy: To identify functional groups.

Biological Activity and Signaling Pathways

The biological activity of **1-Benzyl-4-(4-nitrophenyl)piperazine** has not been extensively characterized in the available literature. However, the piperazine scaffold is a common feature in many biologically active compounds. Derivatives of piperazine are known to interact with various receptors in the central nervous system, including serotonin and dopamine receptors. Benzylpiperazine (BZP), for instance, is known for its stimulant effects.

Given the structural components, **1-Benzyl-4-(4-nitrophenyl)piperazine** could potentially exhibit activity at monoamine transporters or G-protein coupled receptors. Further research, including in vitro binding and functional assays, is necessary to determine its specific pharmacological profile.

The following diagram illustrates a hypothetical workflow for investigating the biological activity of this compound.



[Click to download full resolution via product page](#)

Experimental Workflow for Biological Characterization.

Conclusion

1-Benzyl-4-(4-nitrophenyl)piperazine is a compound that requires careful handling due to its potential hazards. This guide provides a summary of the available safety information and outlines general procedures for its synthesis and potential biological evaluation. Researchers and drug development professionals should always consult the most recent safety data and institutional safety protocols before working with this or any other chemical compound. Further

experimental investigation is needed to fully characterize its physicochemical properties, biological activity, and safety profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-BENZYL-4-(4-NITROPHENYL)PIPERAZINE | 16155-08-1 [amp.chemicalbook.com]
- To cite this document: BenchChem. [1-Benzyl-4-(4-nitrophenyl)piperazine safety and handling guidelines]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098698#1-benzyl-4-4-nitrophenyl-piperazine-safety-and-handling-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

